

Unveiling the Molecular Interactions of Eriocitrin Metabolites: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eriocitrin*

Cat. No.: *B1671051*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Eriocitrin, a prominent flavonoid found in citrus fruits, undergoes extensive metabolism in the body, giving rise to a variety of metabolites that are believed to be responsible for its diverse biological activities. Understanding the specific molecular targets of these metabolites is crucial for elucidating their mechanisms of action and for the development of novel therapeutics. This guide provides a comparative overview of the confirmed molecular targets of the principal metabolites of **eriocitrin**—eriodictyol, hesperetin, and homoeriodictyol—supported by available experimental data.

Comparative Analysis of Molecular Targets

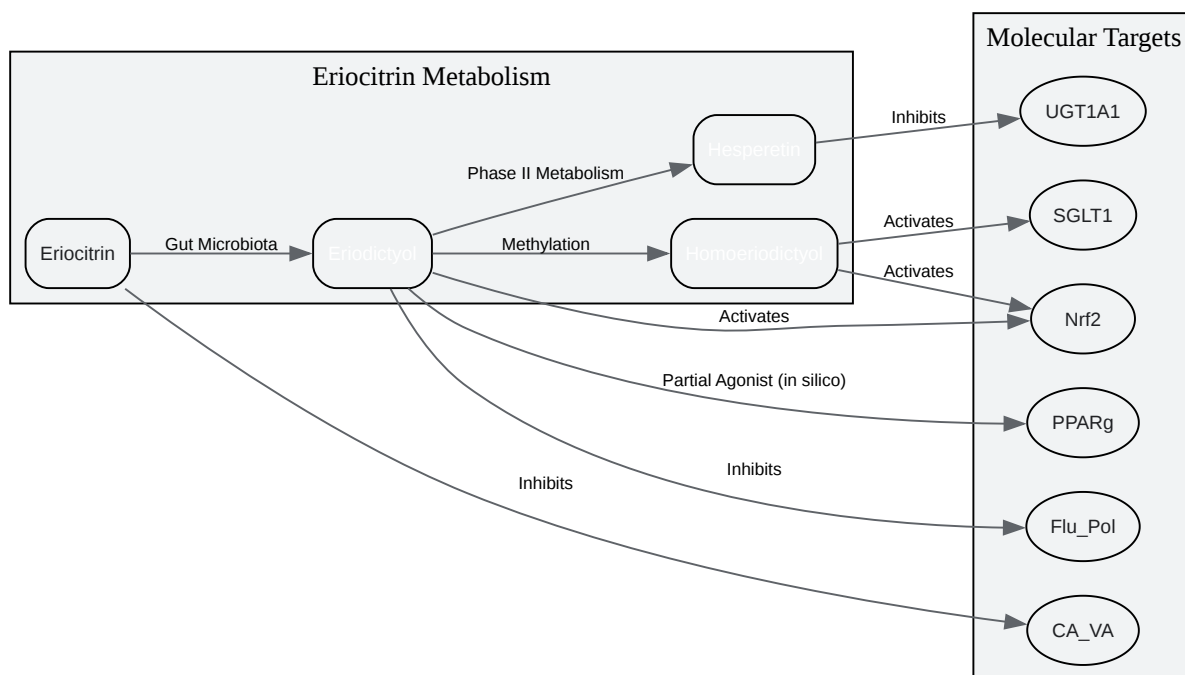
The primary metabolites of **eriocitrin** have been shown to interact with a range of molecular targets, influencing key cellular signaling pathways involved in inflammation, oxidative stress, and metabolism. The following tables summarize the available quantitative data for these interactions.

Metabolite	Target	Assay Type	Value	Reference
Eriodictyol	Influenza RNA-dependent RNA polymerase	Inhibition Assay	IC50: 18 nM	[1]
Hesperetin	UDP-Glucuronosyltransferase 1A1 (UGT1A1)	Inhibition Assay	IC50: <10 μ M, Ki: <10 μ M	[2]
UDP-Glucuronosyltransferase 1A3 (UGT1A3)	Inhibition Assay	IC50: <10 μ M, Ki: <10 μ M	[2]	
UDP-Glucuronosyltransferase 1A9 (UGT1A9)	Inhibition Assay	IC50: <10 μ M, Ki: <10 μ M	[2]	
Eriocitrin	Human Carbonic Anhydrase VA (hCA VA)	Inhibition Assay	Ki: 0.15 μ M	[3]
Homoeriodictyol	Sodium-Glucose Cotransporter 1 (SGLT-1)	Glucose Uptake Assay	29.0 \pm 3.90% increase at 100 μ M	[4]

Note: IC50 (Half-maximal inhibitory concentration) and Ki (Inhibition constant) are measures of the potency of a substance in inhibiting a specific biological or biochemical function.

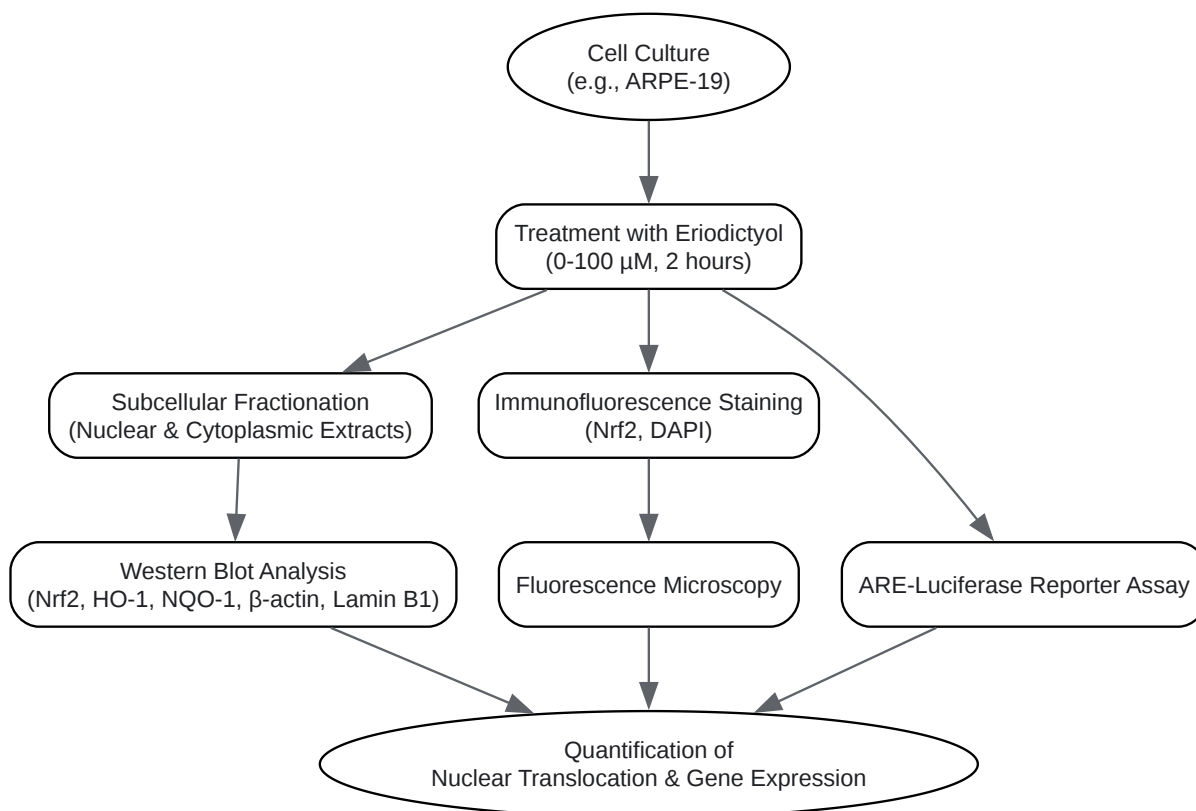
Signaling Pathways and Experimental Workflows

To visually represent the complex interactions and experimental procedures discussed, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Metabolism of **Eriocitrin** and Molecular Targets of its Metabolites.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Novel Stopped-Flow Assay for Quantitating Carbonic-Anhydrase Activity and Assessing Red-Blood-Cell Hemolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | A Novel Stopped-Flow Assay for Quantitating Carbonic-Anhydrase Activity and Assessing Red-Blood-Cell Hemolysis [frontiersin.org]
- 3. The flavonoid, eriodictyol, induces long-term protection in ARPE-19 cells through its effects on Nrf2 activation and phase 2 gene expression - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Development of a cell-based nonradioactive glucose uptake assay system for SGLT1 and SGLT2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Molecular Interactions of Eriocitrin Metabolites: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671051#confirming-the-molecular-targets-of-eriocitrin-metabolites]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com